

Wogonin and Its Derivatives: A Technical Guide to Their Biological Activities

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Wogonin

Cat. No.: B1683318

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Wogonin, a flavonoid primarily isolated from the root of *Scutellaria baicalensis* Georgi, has garnered significant scientific attention for its diverse pharmacological activities. This technical guide provides an in-depth overview of the biological effects of **wogonin** and its derivatives, with a focus on its anticancer, anti-inflammatory, neuroprotective, and antiviral properties. The document details the molecular mechanisms, summarizes quantitative data, provides experimental protocols for key assays, and visualizes the intricate signaling pathways modulated by this promising natural compound. As research into natural products for therapeutic applications continues to expand, **wogonin** presents itself as a compelling candidate for further investigation and drug development.^{[1][2][3]}

Anticancer Activities

Wogonin exerts its anticancer effects through a variety of mechanisms, including the induction of apoptosis, inhibition of cell proliferation, and suppression of metastasis.^{[1][3]} Its activity has been demonstrated across a wide range of cancer cell lines.

Quantitative Data: Anticancer Activity of Wogonin and Its Derivatives

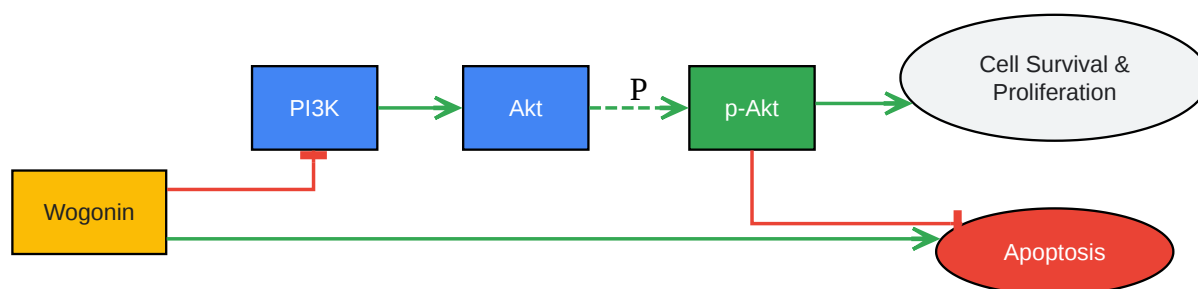
The following table summarizes the half-maximal inhibitory concentration (IC₅₀) values of **wogonin** and its derivatives in various cancer cell lines.

Compound	Cancer Type	Cell Line	IC ₅₀ (μM)	Reference
Wogonin	Ovarian Cancer	SKOV3	>20 (72h)	
Wogonin	Ovarian Cancer	SKOV3/DDP (cisplatin-resistant)	>20 (72h)	
Wogonin	Ovarian Cancer	OV2008	>20 (72h)	
Wogonin	Ovarian Cancer	C13* (cisplatin-resistant)	>20 (72h)	
Wogonin	Colorectal Cancer	HCT-116	Not specified, dose-dependent inhibition (0-100 μM)	
Wogonin	Gastric Cancer	SGC7901	Dose-dependent inhibition (20-200 μmol/L)	
Wogonin	Gastric Cancer	BGC-823	Dose-dependent inhibition (20-200 μmol/L)	
Wogonin	Gastric Cancer	MKN-45	Dose-dependent inhibition (20-200 μmol/L)	
Wogonin Derivative (18n)	Various	Not specified	Low micromolar	
Wogonin Derivative (20b)	Various	Not specified	Low micromolar	

Signaling Pathways in Anticancer Activity

Wogonin's anticancer effects are mediated through the modulation of several key signaling pathways.

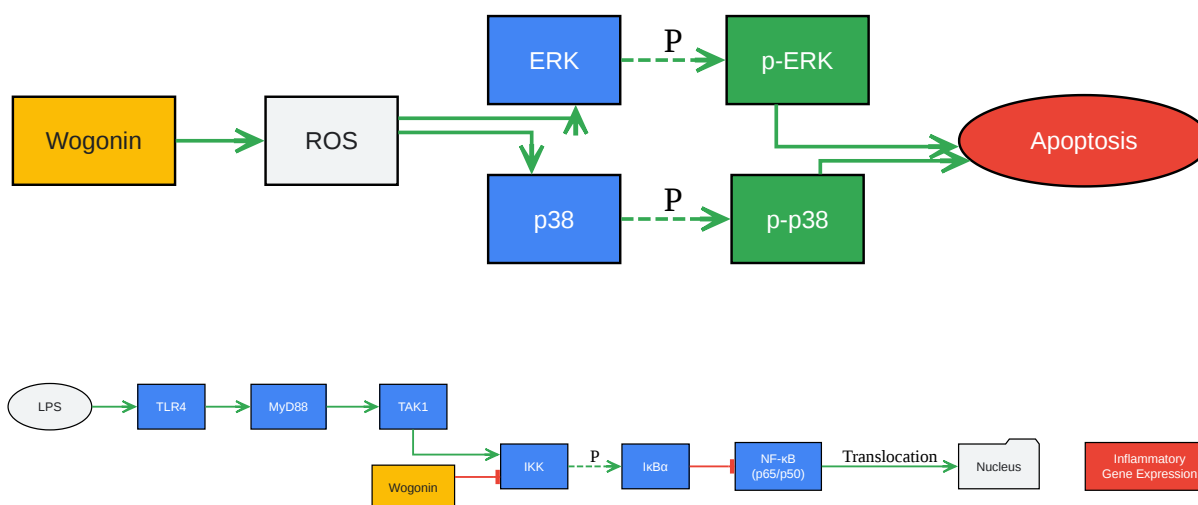
The PI3K/Akt pathway is a crucial regulator of cell survival and proliferation, and its aberrant activation is common in many cancers. **Wogonin** has been shown to inhibit this pathway, leading to decreased cancer cell viability.

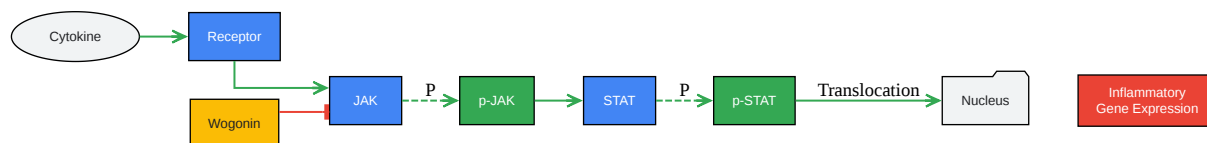


[Click to download full resolution via product page](#)

Wogonin inhibits the PI3K/Akt signaling pathway.

The Mitogen-Activated Protein Kinase (MAPK) pathway, including ERK and p38, is involved in the regulation of cell proliferation, differentiation, and apoptosis. **Wogonin** can activate ERK and p38 MAPKs, which contributes to its pro-apoptotic effects in cancer cells.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Wogonin, as a potent anticancer compound: From chemistry to cellular interactions - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Therapeutic Potential of Wogonin Observed in Preclinical Studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. admaconcology.com [admaconcology.com]
- To cite this document: BenchChem. [Wogonin and Its Derivatives: A Technical Guide to Their Biological Activities]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683318#biological-activities-of-wogonin-and-its-derivatives]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com